

# Hoechst 34580: An In-Depth Technical Guide for Researchers

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## Compound of Interest

Compound Name: Hoechst 34580

Cat. No.: B1194229

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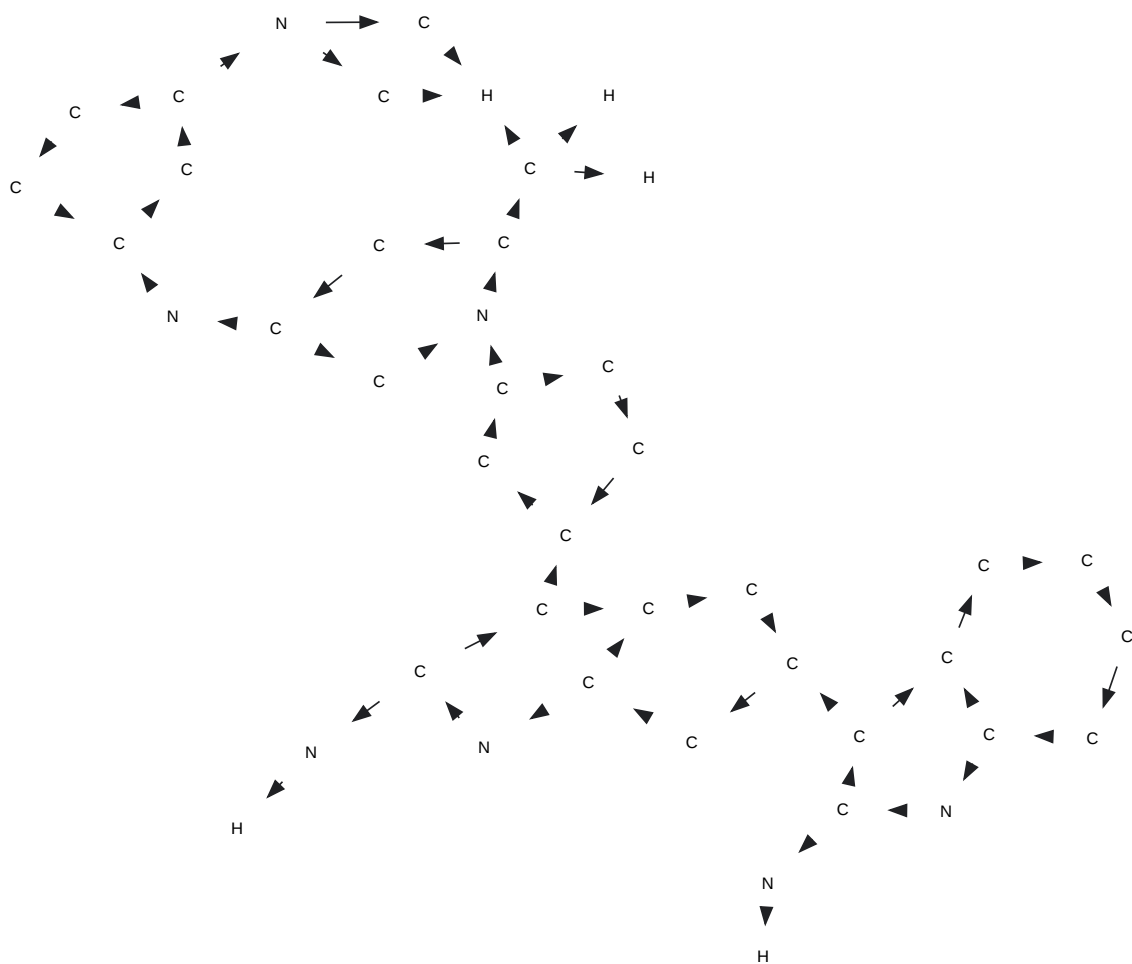
For Researchers, Scientists, and Drug Development Professionals

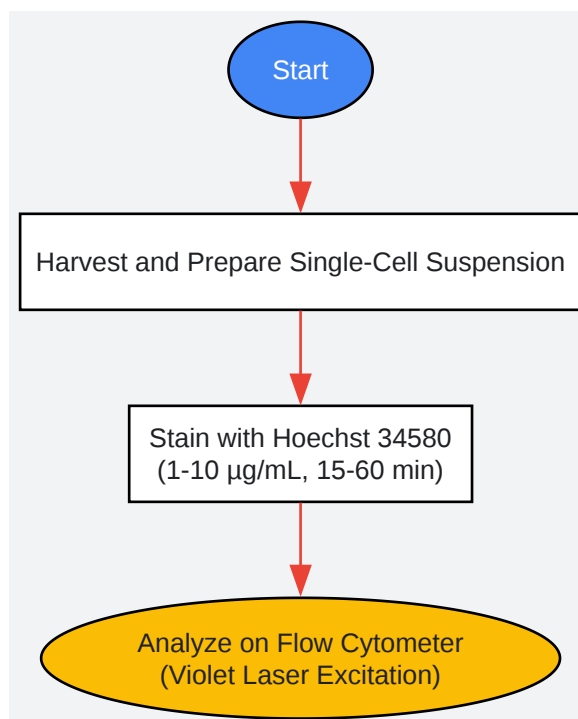
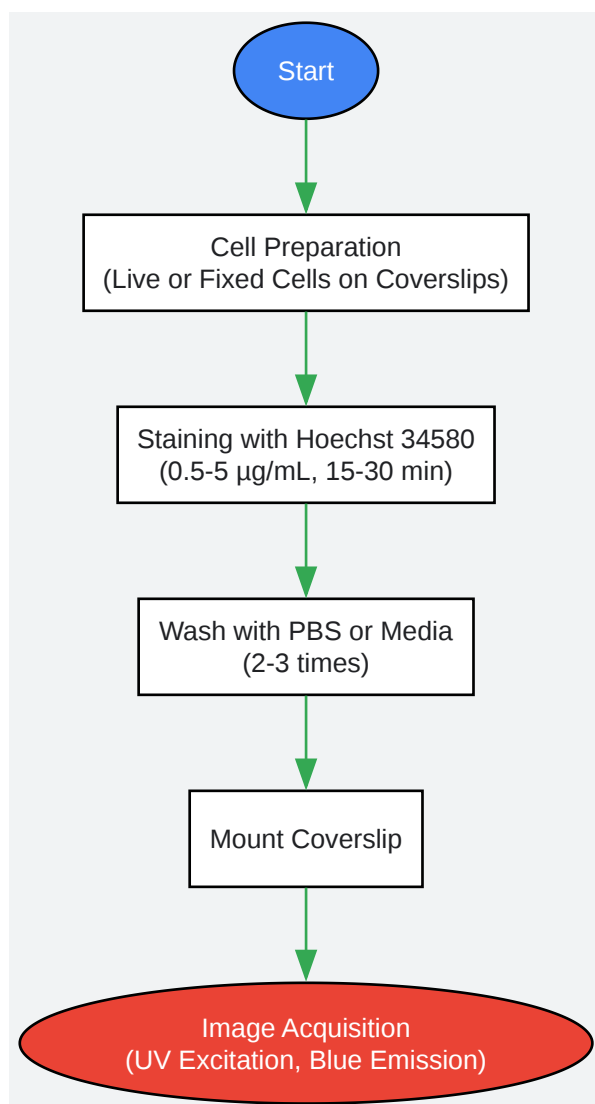
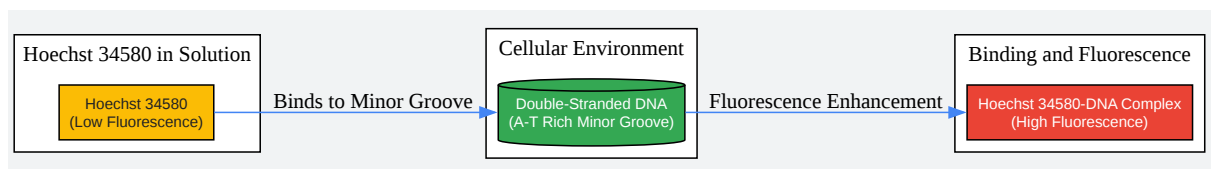
This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Hoechst 34580**, a widely used blue fluorescent DNA stain. The information is tailored for professionals in research, scientific, and drug development fields, with a focus on quantitative data, detailed experimental protocols, and visual representations of key concepts.

## Chemical Structure and Properties

**Hoechst 34580** is a bis-benzimidazole derivative that belongs to the family of Hoechst dyes.<sup>[1]</sup>  
<sup>[2]</sup> Its chemical structure is characterized by a planar polycyclic aromatic system, which is responsible for its fluorescent properties and DNA binding capabilities.

Chemical Structure:





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## References

- 1. lumiprobe.com [lumiprobe.com]
- 2. Hoechst stain - Wikipedia [en.wikipedia.org]
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